

Application Notes and Protocols: Regioselective Bromination of Aromatic Ethers with Benzyltrimethylammonium Tribromide (BTMABr3)

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Compound of Interest

Compound Name:	Benzyltrimethylammonium tribromide
Cat. No.:	B15548413

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Application Notes

Benzyltrimethylammonium tribromide (BTMABr3) is a stable, crystalline, and easy-to-handle solid, positioning it as a convenient and safer alternative to highly toxic and corrosive liquid bromine for electrophilic bromination reactions.^[1] Its utility in organic synthesis is well-documented, particularly for the regioselective bromination of activated aromatic systems such as aromatic ethers. The reactions are typically conducted under mild conditions, proceeding smoothly at room temperature and offering good yields of the desired bromo-substituted products.

Mechanism of Action and Regioselectivity

The bromination of aromatic ethers with BTMABr3 proceeds via an electrophilic aromatic substitution (EAS) mechanism. The alkoxy (-OR) group of the ether is a potent activating group, increasing the electron density of the benzene ring through resonance.^[2] This activation makes the ring more susceptible to attack by an electrophile.

The lone pairs on the oxygen atom are delocalized into the aromatic system, creating a buildup of negative charge at the positions ortho and para to the alkoxy group. Consequently, the electrophile (Br^+ , delivered from BTMABr₃) is preferentially directed to these positions.[2][3] Generally, the para-substituted product is favored over the ortho-substituted product due to reduced steric hindrance.[2][4] The reaction with BTMABr₃ often exhibits high para-selectivity. [4]

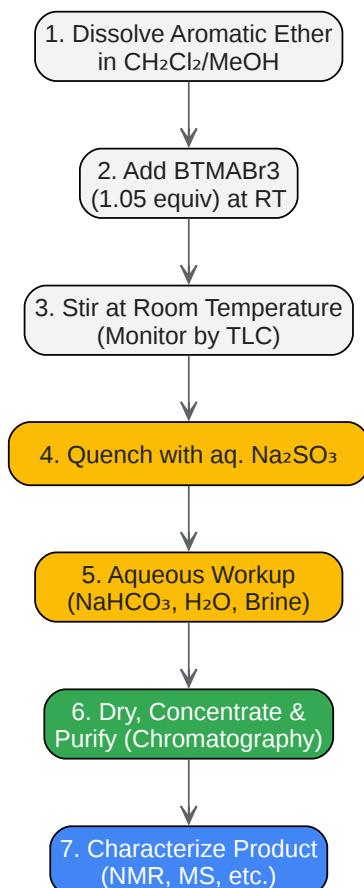


Fig. 2: General Experimental Workflow

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- To cite this document: BenchChem. [Application Notes and Protocols: Regioselective Bromination of Aromatic Ethers with Benzyltrimethylammonium Tribromide (BTMABr3)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15548413#regioselective-bromination-of-aromatic-ethers-with-btmabr3>

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